

Application Notes: Assessing ZM-447439-Induced Apoptosis

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Compound of Interest

Compound Name: ZM-447439

Cat. No.: B1684298

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Introduction

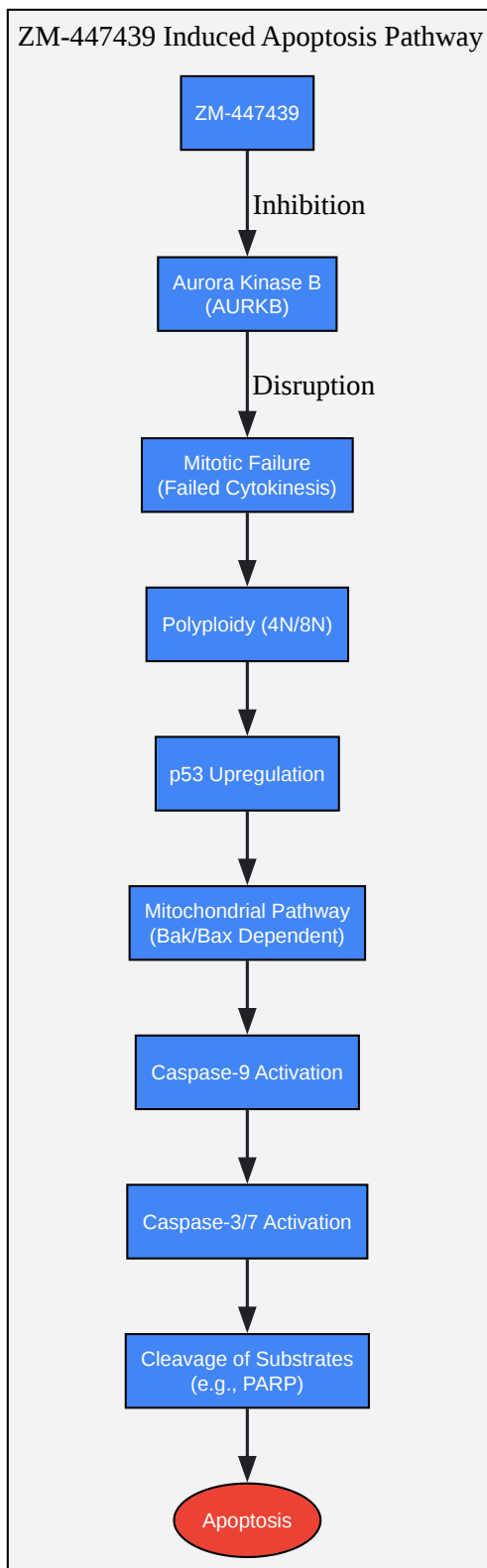
ZM-447439 is a potent and selective, ATP-competitive inhibitor of Aurora A and Aurora B kinases, with IC₅₀ values of 110 nM and 130 nM, respectively^{[1][2]}. Aurora kinases are crucial serine/threonine kinases that regulate multiple stages of mitosis, including centrosome duplication, chromosome segregation, and cytokinesis^{[3][4][5]}. Inhibition of these kinases by **ZM-447439** disrupts the mitotic spindle checkpoint, leading to failures in chromosome alignment and segregation^{[2][4]}. This mitotic catastrophe results in the accumulation of cells with 4N or 8N DNA content (polyploidy) and subsequent induction of apoptosis^{[2][4][6]}. The apoptotic response to **ZM-447439** is often mediated through the mitochondrial pathway, involving p53 upregulation, the pro-apoptotic proteins Bak and Bax, and the activation of effector caspases 3 and 7^{[3][7][8][9]}.

These application notes provide a detailed overview and experimental protocols for researchers, scientists, and drug development professionals to effectively assess and quantify apoptosis induced by **ZM-447439** in cancer cell lines.

ZM-447439 Signaling Pathway and Experimental Overview

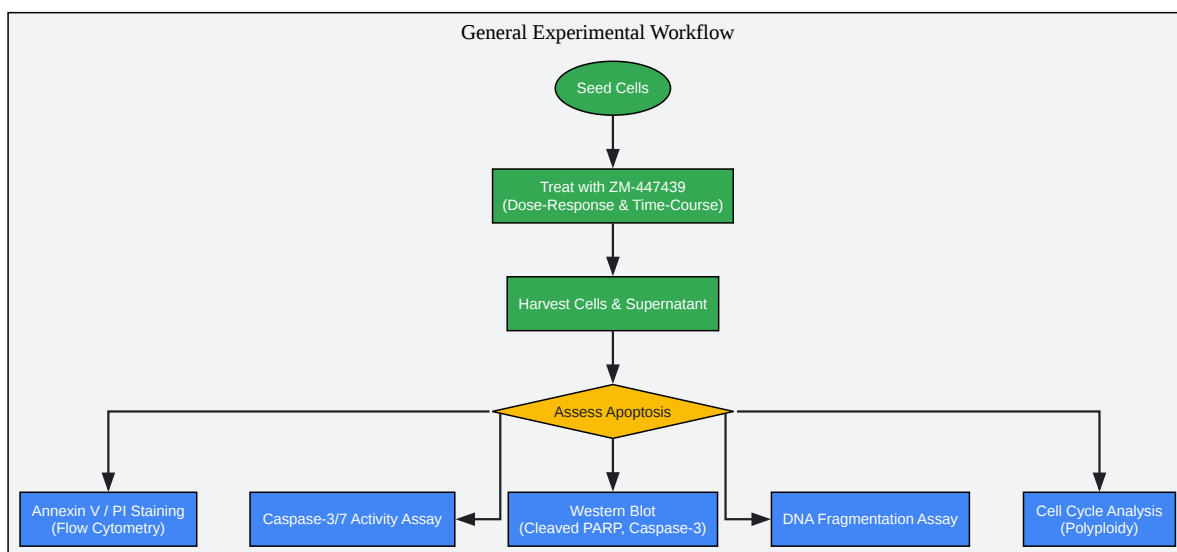
The mechanism of **ZM-447439** involves the direct inhibition of Aurora kinases, leading to a cascade of events culminating in programmed cell death. A typical experimental workflow

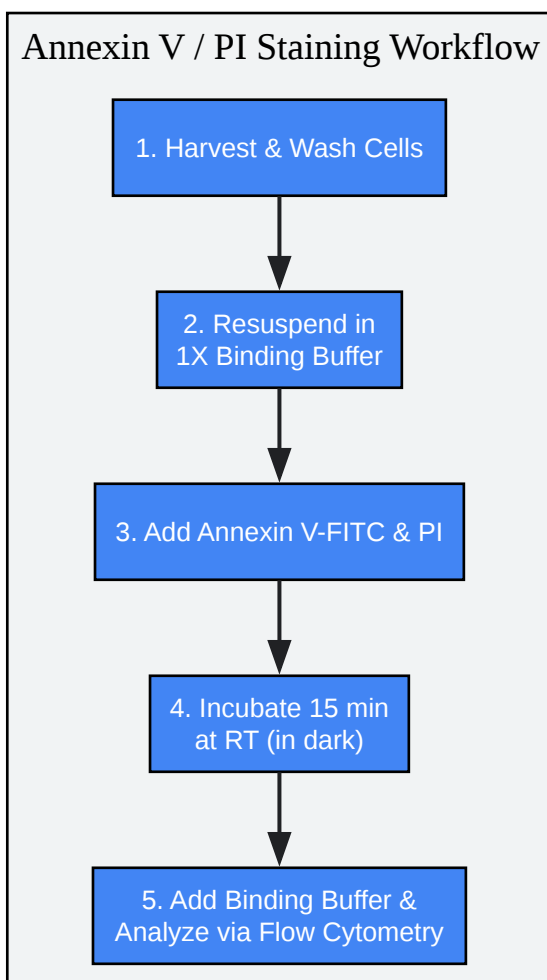
involves treating cultured cells with **ZM-447439** and subsequently employing a variety of assays to measure different hallmarks of apoptosis.



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Caption: **ZM-447439** inhibits Aurora Kinase B, causing mitotic failure and apoptosis.





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